

# PF-04753299 solubility in DMSO and saline solutions

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Compound Focus: PF-04753299

Cat. No.: S539120

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## Application Notes & Protocols for PF-04753299

PF-04753299 is a potent and selective inhibitor of the enzyme LpxC (UDP-3-O-(R-3-hydroxymyristol)-N-acetylglucosamine deacetylase), a promising target for novel antibiotics against Gram-negative bacteria [1] [2]. The following notes and protocols consolidate information to facilitate its use in research settings.

## Physicochemical Properties & Solubility

The core physical properties and solubility data of PF-04753299 are summarized in the table below.

Property	Specification / Value
Molecular Weight	347.43 g/mol [1] [3]
Molecular Formula	C <sub>18</sub> H <sub>21</sub> NO <sub>4</sub> S [1] [3]
Purity	≥98% [4]
Appearance	White to off-white powder [4] [1]
Solubility in DMSO	20 mg/mL [4] [3] (57.57 mM [3]) to 70 mg/mL [1] (201.48 mM). Sonication and warming may be recommended [3].

Property	Specification / Value
Solubility in Aqueous Solution	Soluble in 0.1N NaOH(aq) [5]. Specific solubility in standard saline or buffer is not explicitly reported.

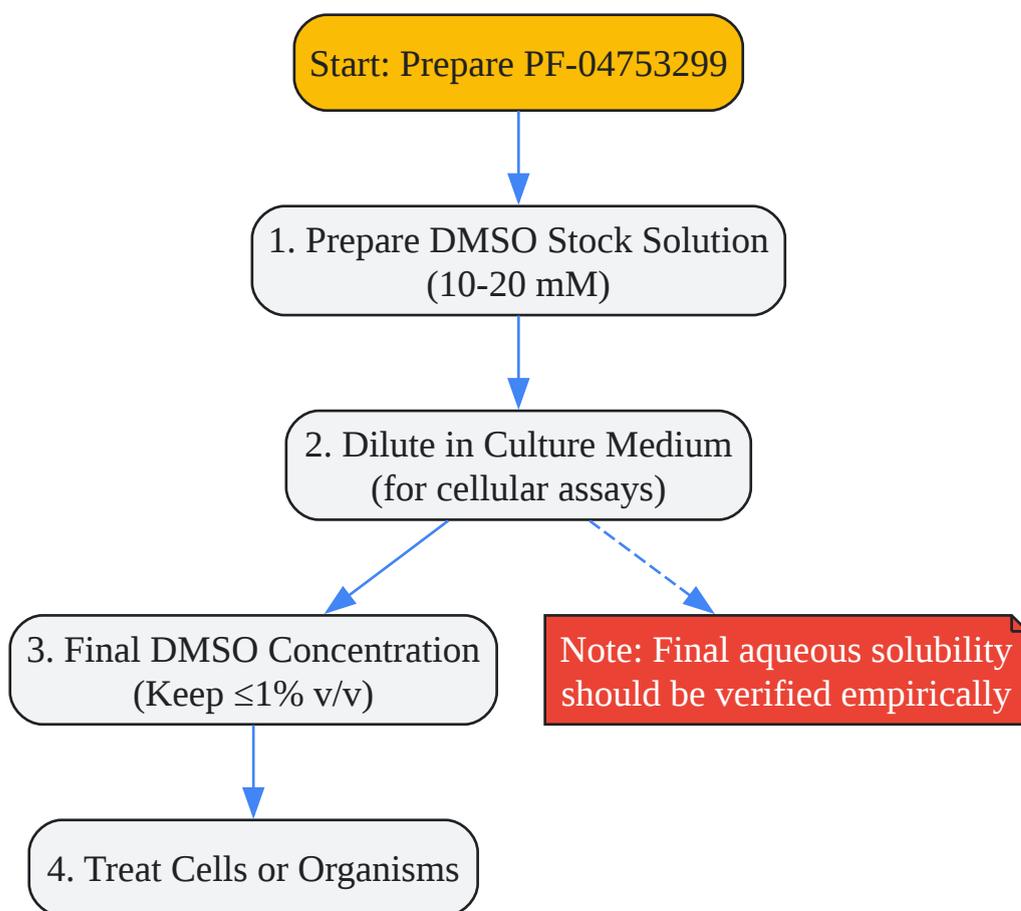
## Stock Solution Preparation & Storage

A detailed protocol for preparing a master stock solution is as follows.

- **Recommended Solvent: Dimethyl Sulfoxide (DMSO).**
- **Suggested Concentration:** Prepare a **10-20 mM** stock solution.
  - To make 1 mL of a **10 mM** stock solution, add 3.47 mg of **PF-04753299** to 1 mL of DMSO [3].
- **Preparation Method:**
  - Allow the compound vial to warm to room temperature before opening.
  - Accurately weigh the required mass of **PF-04753299** powder.
  - Transfer the powder to an appropriate vial or tube.
  - Add the calculated volume of pure, anhydrous DMSO.
  - Cap the vial and mix by vigorous vortexing.
  - To ensure complete dissolution, **sonicate the solution** in a water bath sonicator for 1-5 minutes. If particles remain, briefly warm the tube to 37°C with intermittent mixing [3].
- **Storage:** Aliquot the master stock solution into single-use vials to avoid repeated freeze-thaw cycles.
  - **Short-term (1 month):** Store at -20°C.
  - **Long-term (6 months):** Store at -80°C [3].

## Experimental Workflow for In Vitro Assays

The diagram below outlines a general workflow for preparing working solutions for cellular assays.



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#### Key Considerations for In Vitro Use:

- When adding the DMSO stock to aqueous cell culture media, add the compound dropwise while vortexing to ensure proper mixing.
- The final concentration of DMSO in the cell culture should typically be kept **below 1% (v/v)** to minimize solvent toxicity.
- As the compound's solubility in purely aqueous buffers is a limiting factor, it is **critical to verify that no precipitation occurs** upon dilution into your specific assay buffer or medium. A brief visual inspection under a microscope is recommended.

## Protocol for In Vivo Dosing Formulation

One referenced study provides a formulation used in an animal model of infection [1].

- **Study Objective:** Efficacy against *Pseudomonas aeruginosa* in a rat model.
- **Route of Administration:** Subcutaneous injection.

- **Vehicle Formulation:** 40%  $\beta$ -cyclodextrin dissolved in water [1].
- **Preparation Method:**
  - Prepare a 40% (w/v) solution of  $\beta$ -cyclodextrin in pure water. This may require stirring and gentle heating to fully dissolve.
  - Once the vehicle is clear, add the required mass of **PF-04753299**.
  - Mix thoroughly, using sonication if necessary, to achieve a homogenous suspension or solution.
- **Dosage Information:** In the cited study, the dose that reduced the bacterial load by 50% (ED<sub>50</sub>) was 35 mg/kg [1].

## Biological Context

**PF-04753299** inhibits LpxC, the enzyme that catalyzes the first committed step in the biosynthesis of lipid A, a key component of lipopolysaccharide (LPS) in the outer membrane of Gram-negative bacteria [2]. This mechanism disrupts the integrity of the outer membrane, making the bacteria more susceptible to other antibiotics and the host's immune response.

## Critical Experimental Notes

- **Solubility Limitation:** The primary challenge is its low solubility in saline and standard buffers. DMSO is the necessary starting solvent.
- **Solution Stability:** The compound is stable in DMSO stock solutions when stored properly at -80°C. Stability in aqueous formulations (like the 40%  $\beta$ -cyclodextrin) should be determined empirically for each experiment.
- **Vehicle Control:** Always include a vehicle control group (e.g., the same concentration of DMSO in culture media or the  $\beta$ -cyclodextrin solution in animals) that does not contain the active compound.

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## References

1. PF-04753299 [targetmol.com]

2. Common and varied molecular responses of Escherichia coli ... [pmc.ncbi.nlm.nih.gov]
3. PF-04753299 | LpxC Inhibitor [medchemexpress.com]
4. PF-04753299 = 98 1289620-49-0 [sigmaaldrich.com]
5. PF-04753299 | PF-4753299 | LpxC inhibitor | Axon 1939 [axonmedchem.com]

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